

Applications of 3-Hydroxy-5-nitrobenzaldehyde in materials science

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Compound of Interest

Compound Name: 3-Hydroxy-5-nitrobenzaldehyde

Cat. No.: B1337175

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An In-Depth Technical Guide to **3-Hydroxy-5-nitrobenzaldehyde** in Materials Science

Introduction

3-Hydroxy-5-nitrobenzaldehyde is a multifunctional aromatic compound positioned at the intersection of organic synthesis and materials innovation. Its structure, a benzene ring functionalized with a hydroxyl (-OH), a nitro (-NO₂), and an aldehyde (-CHO) group, provides a unique combination of reactivity and electronic properties.[1][2][3] The interplay between the electron-donating hydroxyl group and the strongly electron-withdrawing nitro and aldehyde groups makes this molecule a highly versatile precursor for a range of advanced materials.[1] This guide serves as a comprehensive technical resource for researchers and scientists, detailing the applications of **3-Hydroxy-5-nitrobenzaldehyde** in the design and synthesis of chemosensors, functional polymers, and as a prospective component in metal-organic frameworks (MOFs). We will explore the causality behind synthetic protocols and the structure-property relationships that enable these applications.

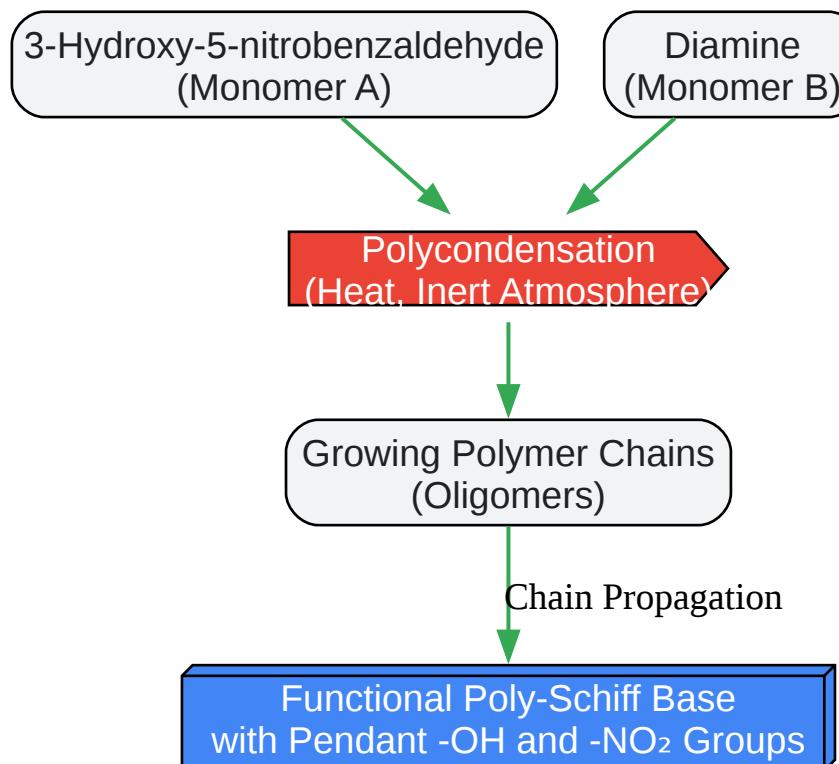
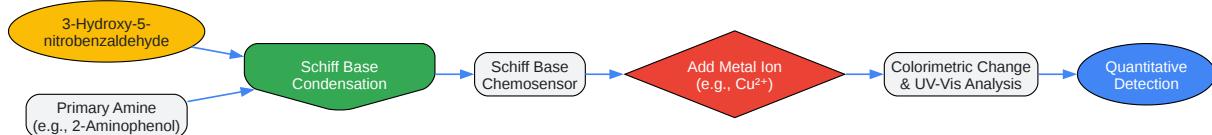
Core Compound Profile & Reactivity

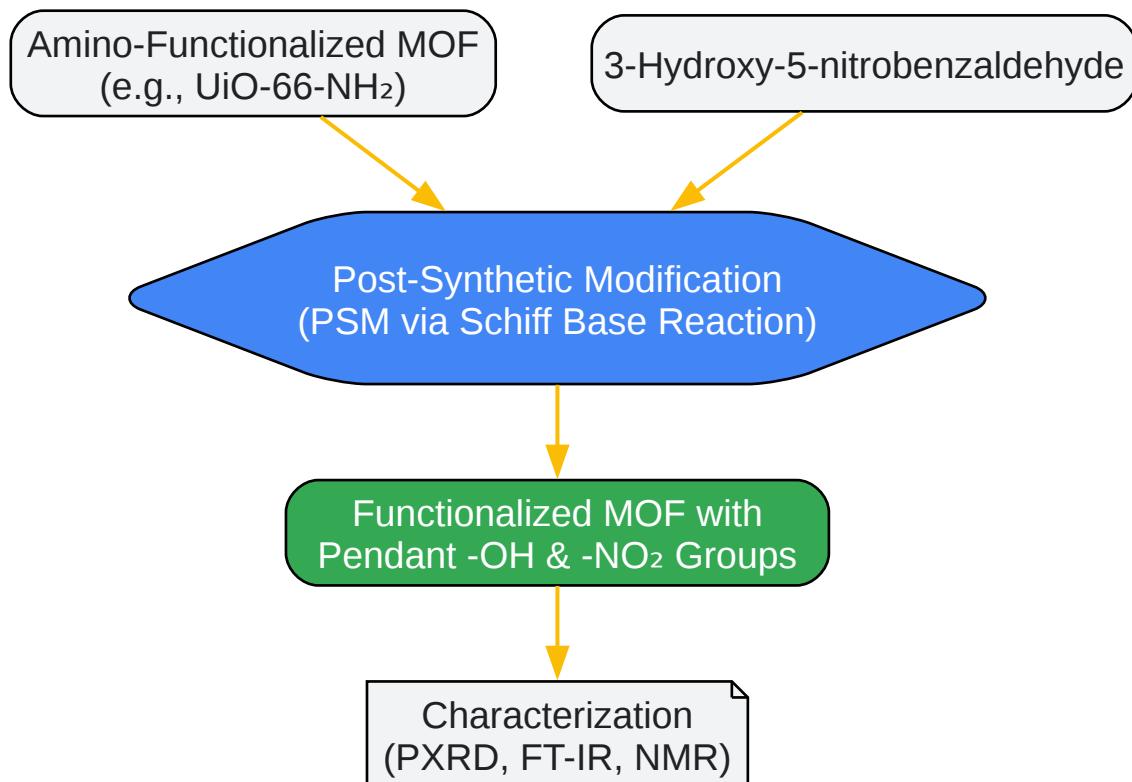
The utility of **3-Hydroxy-5-nitrobenzaldehyde** in materials science is dictated by the distinct reactivity of its three functional groups.

- **Aldehyde Group (-CHO):** This is the primary site for condensation reactions, most notably with primary amines to form Schiff bases (imines).[1][4] This reaction is fundamental to the

creation of sensors and polyimines. The aldehyde can also be oxidized to a carboxylic acid or reduced to an alcohol, offering further synthetic pathways.^[1]

- **Hydroxyl Group (-OH):** As an activating, ortho-, para-directing group, it enhances the electron density of the aromatic ring.^[1] It also serves as a proton donor and a coordination site for metal ions, a critical feature in the design of chemosensors.
- **Nitro Group (-NO₂):** This powerful deactivating, meta-directing group significantly influences the electronic character of the molecule.^[1] It acts as a potent chromophore, making it an excellent signaling unit in colorimetric sensors, and enhances the acidity of the nearby hydroxyl proton, facilitating interactions with analytes.^[5] The nitro group can also be chemically reduced to an amine, providing a route for post-synthesis modification of materials.^[3]





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References

- 1. 3-Hydroxy-5-nitrobenzaldehyde | 193693-95-7 | Benchchem [benchchem.com]
- 2. 3-Hydroxy-5-nitrobenzaldehyde | C7H5NO4 | CID 10580244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy 3-Hydroxy-5-nitrobenzaldehyde | 193693-95-7 [smolecule.com]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
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